Enigmol: A Technical Guide to its Mechanism of Action as a Sphingolipid Analog

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Compound of Interest

Compound Name: *Enigmol*

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Abstract

Enigmol, a synthetic 1-deoxysphingoid base analog, has demonstrated significant potential as an anti-cancer agent. Its unique structural properties, which prevent phosphorylation by sphingosine kinases and slow N-acylation, contribute to its increased persistence in cells compared to naturally occurring sphingoid bases.[1][2] This enhanced stability allows **Enigmol** to effectively modulate key cellular signaling pathways, leading to cytotoxicity in a broad spectrum of cancer cell lines and tumor suppression in preclinical models of intestinal and prostate cancer.[1][3] This technical guide provides an in-depth exploration of the core mechanism of action of **Enigmol**, focusing on its impact on protein kinase C (PKC), the Wnt/β-catenin signaling cascade, and the induction of apoptosis. Detailed experimental protocols, quantitative data, and visual representations of the underlying molecular pathways are presented to facilitate further research and drug development efforts in the field of sphingolipid-based therapeutics.

Introduction to **Enigmol**

Enigmol, chemically known as (2S,3S,5S)-2-amino-3,5-dihydroxyoctadecane, is a synthetic analog of sphingoid bases. Unlike its natural counterparts, **Enigmol** lacks the C1-hydroxyl group, rendering it resistant to phosphorylation by sphingosine kinases (SKs).[1][2] This key modification prevents its conversion to the pro-survival molecule sphingosine-1-phosphate (S1P), thereby shifting the cellular sphingolipid rheostat towards a pro-death state. Furthermore, **Enigmol** is a poor substrate for N-acylation by ceramide synthases, which contributes to its prolonged intracellular presence as a free sphingoid base.[1] These characteristics underpin its enhanced cytotoxic effects against various cancer cells.

Core Mechanism of Action: A Multi-pronged Approach

Enigmol exerts its anti-neoplastic effects through the modulation of several critical signaling pathways. The primary mechanisms identified to date involve the inhibition of Protein Kinase C (PKC), subsequent disruption of the Wnt/β-catenin pathway, and the induction of apoptosis.

Inhibition of Protein Kinase C (PKC)

Sphingoid bases are known inhibitors of Protein Kinase C (PKC), a family of serine/threonine kinases that play crucial roles in cell proliferation, differentiation, and survival.[1] **Enigmol** is believed to share this inhibitory activity. The proposed mechanism involves the direct interaction of **Enigmol** with the regulatory domain of PKC, which interferes with its activation.

The downstream consequences of PKC inhibition by **Enigmol** are significant. One of the key targets is Glycogen Synthase Kinase 3β (GSK-3β), a ubiquitously expressed serine/threonine kinase. PKC is known to phosphorylate and inactivate GSK-3β at the Ser9 residue.[1] By inhibiting PKC, **Enigmol** leads to a decrease in the phosphorylation of GSK-3β at Ser9, thereby maintaining GSK-3β in its active state.[1]

Disruption of the Wnt/β-catenin Signaling Pathway

The Wnt/β-catenin pathway is a critical regulator of cell proliferation and is frequently dysregulated in cancer. A central component of this pathway is the "destruction complex," which includes GSK-3β. In the absence of a Wnt signal, active GSK-3β phosphorylates β-catenin, marking it for ubiquitination and subsequent proteasomal degradation.

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By maintaining GSK-3β in its active state, **Enigmol** promotes the phosphorylation and degradation of β-catenin.[1] This "normalization" of β-catenin levels is particularly relevant in cancers with aberrant Wnt signaling, such as certain colorectal cancers, where mutations in components of the destruction complex lead to the accumulation of β-catenin in the nucleus and cytoplasm.[1][2] The reduction of nuclear β-catenin by **Enigmol** leads to decreased transcription of Wnt target genes that drive cell proliferation.

Induction of Apoptosis

Enigmol has been shown to be a potent inducer of apoptosis, or programmed cell death, in various cancer cell lines.[1] The apoptotic cascade can be initiated through two primary pathways: the extrinsic (death receptor-mediated) and the intrinsic (mitochondrial) pathways. Evidence suggests that **Enigmol** may activate both.

The activation of the intrinsic pathway involves the release of cytochrome c from the mitochondria, which then leads to the activation of caspase-9, an initiator caspase.[4] Activated caspase-9, in turn, activates executioner caspases like caspase-3. The extrinsic pathway is initiated by the binding of death ligands to their receptors on the cell surface, leading to the activation of the initiator caspase-8, which can also activate caspase-3.[5] Studies have indicated that **Enigmol** treatment leads to the activation of caspases, suggesting its involvement in these apoptotic signaling cascades.[1]

Quantitative Data

In Vitro Cytotoxicity

Enigmol exhibits broad-spectrum cytotoxicity against a wide range of human cancer cell lines. The half-maximal inhibitory concentration (IC50) values vary depending on the cell line and the duration of exposure.

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Cell Line	Cancer Type	IC50 (μM)	Reference
HT29	Colon Cancer	~8	[1]
DU145	Prostate Cancer	Not specified, but cytotoxic	[1]
PC-3	Prostate Cancer	10.3 ± 0.2	[2]
LNCaP	Prostate Cancer	9.7 ± 0.3	[2]
HL60	Promyelocytic Leukemia	8 - 12	[1]
MCF-7	Breast Cancer	8 - 12	[1]
NCI-60 Panel	Various Cancers	0.4 - 14	[2]

In Vivo Efficacy

Preclinical studies in mouse models have demonstrated the anti-tumor efficacy of orally administered **Enigmol**.

Animal Model	Cancer Type	Treatment	Tumor Reduction	Reference
Min mice (APCMin/+)	Intestinal Adenomas	0.025% (w/w) Enigmol in diet	52%	[1]
Min mice (APCMin/+)	Intestinal Adenomas	0.1% (w/w) Enigmol in diet	37%	[1]
Nude mouse xenograft (DU145)	Prostate Cancer	4 mg/kg i.p.	Significant suppression	[1]
Nude mouse xenograft (PC-3)	Prostate Cancer	10 mg/kg p.o. daily	Significant suppression	[1]

Pharmacokinetic Parameters

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Pharmacokinetic studies in mice have provided insights into the absorption, distribution, and elimination of **Enigmol**.

Species	Dose	Route	Cmax (μM)	T1/2 (hours)	Bioavailability (%)	Reference
Mouse	4 mg/kg	i.p.	0.41 ± 0.20 (blood)	Not specified	Not applicable	[1]
Rat	10 mg/kg	p.o.	~0.1	~4	Not specified	[6]

Experimental Protocols

Cell Viability Assay (WST-1)

This protocol is used to assess the cytotoxic effects of **Enigmol** on cancer cell lines.

- Cell Seeding: Plate cells in a 96-well plate at a density of 5,000-10,000 cells/well and allow them to adhere overnight.
- Treatment: Prepare serial dilutions of **Enigmol** (complexed with fatty acid-free bovine serum albumin) in culture medium. Replace the existing medium with the **Enigmol**-containing medium.
- Incubation: Incubate the cells for the desired time period (e.g., 24, 48, or 72 hours).
- WST-1 Reagent Addition: Add 10 µL of WST-1 reagent to each well.
- Incubation: Incubate for 1-4 hours at 37°C.
- Measurement: Measure the absorbance at 450 nm using a microplate reader. The absorbance is directly proportional to the number of viable cells.

Western Blot Analysis for β-catenin and Phospho-GSK-3β

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This protocol is used to analyze the protein levels of β-catenin and the phosphorylation status of GSK-3β.

- Cell Lysis: Treat cells with **Enigmol** for the desired time. Wash cells with ice-cold PBS and lyse them in RIPA buffer containing protease and phosphatase inhibitors.
- Protein Quantification: Determine the protein concentration of the lysates using a BCA protein assay.
- SDS-PAGE: Separate equal amounts of protein (20-30 µg) on a 10% SDS-polyacrylamide gel.
- Protein Transfer: Transfer the separated proteins to a PVDF membrane.
- Blocking: Block the membrane with 5% non-fat dry milk or BSA in TBST for 1 hour at room temperature.
- Primary Antibody Incubation: Incubate the membrane overnight at 4°C with primary antibodies against β-catenin (e.g., 1:1000 dilution), phospho-GSK-3β (Ser9) (e.g., 1:1000 dilution), total GSK-3β (e.g., 1:1000 dilution), and a loading control like β-actin (e.g., 1:5000 dilution).[7][8]
- Secondary Antibody Incubation: Wash the membrane with TBST and incubate with HRP-conjugated secondary antibodies (e.g., 1:2000 dilution) for 1 hour at room temperature.
- Detection: Visualize the protein bands using an enhanced chemiluminescence (ECL) detection system.

Caspase Activity Assay (Fluorometric)

This protocol measures the activity of caspases, key mediators of apoptosis.

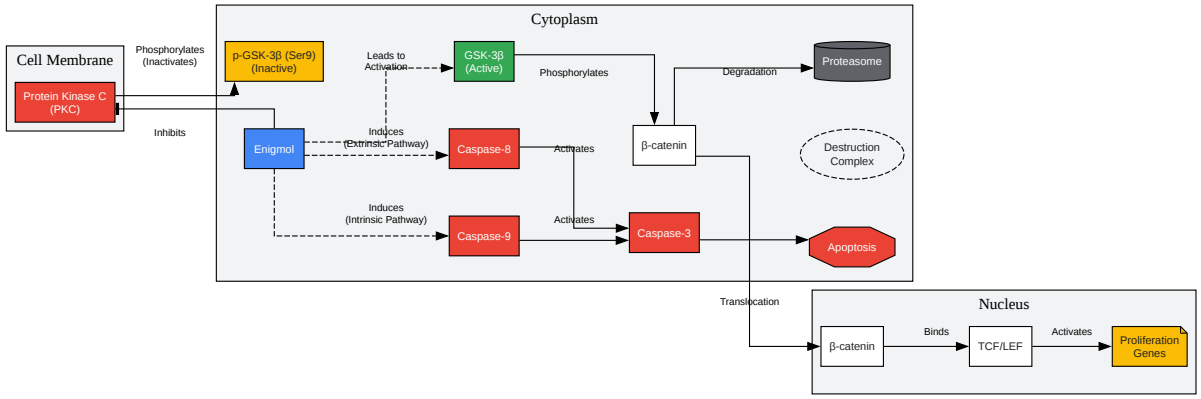
- Cell Lysis: Treat cells with **Enigmol** to induce apoptosis. Lyse the cells using the provided lysis buffer.
- Reaction Setup: In a 96-well plate, add cell lysate, reaction buffer, and a fluorogenic caspase substrate (e.g., DEVD-AFC for caspase-3, IETD-AFC for caspase-8, or LEHD-AFC for caspase-9).

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- Incubation: Incubate the plate at 37°C for 1-2 hours, protected from light.
- Measurement: Measure the fluorescence using a fluorometer with the appropriate excitation and emission wavelengths (e.g., 400 nm excitation and 505 nm emission for AFC). The fluorescence intensity is proportional to the caspase activity.

Signaling Pathways and Experimental Workflows

Enigmol's Core Mechanism of Action



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Caption: **Enigmol**'s multifaceted mechanism of action.

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Experimental Workflow for Investigating Enigmol's Mechanism

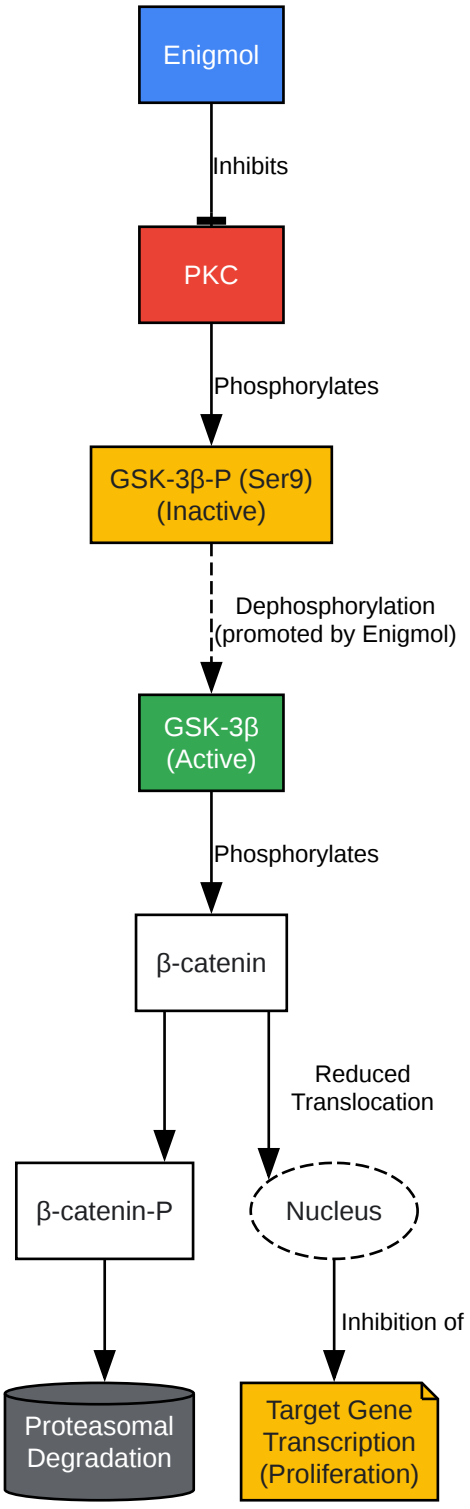


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Caption: A logical workflow for elucidating **Enigmol**'s anti-cancer mechanism.

Wnt/β-catenin Signaling Pathway Regulation by **Enigmol**



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Caption: **Enigmol**'s disruption of the Wnt/β-catenin pathway.

Conclusion

Enigmol represents a promising class of sphingolipid analogs with potent anti-cancer activity. Its mechanism of action is multifaceted, primarily involving the inhibition of Protein Kinase C, which in turn leads to the activation of GSK-3β and the subsequent degradation of β-catenin. This disruption of the pro-proliferative Wnt/β-catenin signaling pathway, coupled with the induction of apoptosis, underscores its therapeutic potential. The detailed data and protocols provided in this guide are intended to serve as a valuable resource for the scientific community to further explore and harness the capabilities of **Enigmol** and similar compounds in the development of novel cancer therapies.

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